

Safeguarding Your Research: A Comprehensive Guide to Handling Icmt-IN-5

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Compound of Interest

Compound Name: *Icmt-IN-5*

Cat. No.: *B12371932*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Icmt-IN-5**, a compound of interest in cellular signaling research. Following these procedural steps will help ensure safe operational handling and disposal, fostering a secure research environment.

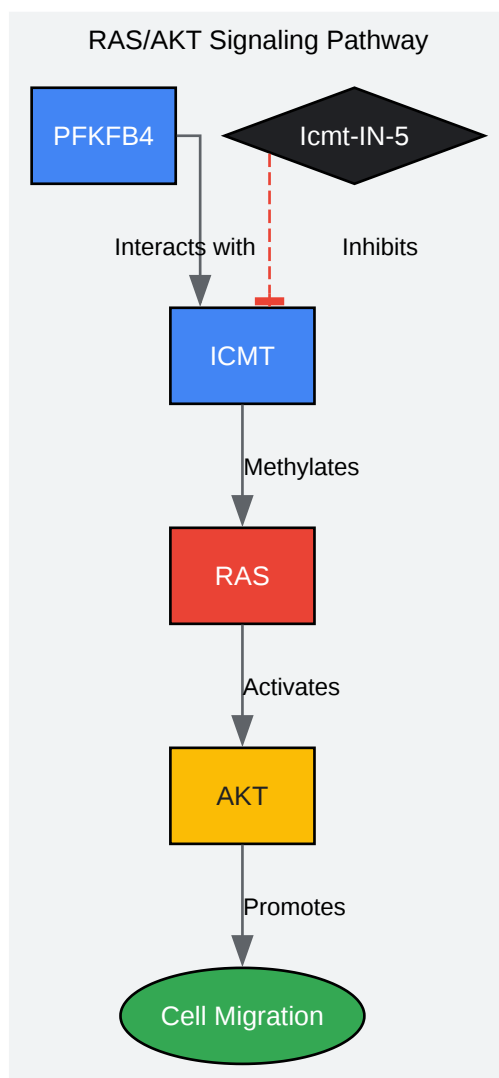
Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure. The following table summarizes the recommended personal protective equipment when handling **Icmt-IN-5** in a solid, powder form.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Hand Protection	Nitrile Rubber Gloves	Minimum thickness of 0.11 mm, with a breakthrough time of at least 480 minutes for full contact. [1]
Respiratory Protection	Respirator	Required when dusts are generated. Filtering respiratory protection should be based on standards such as DIN EN 143 or DIN 14387. [1]
Body Protection	Lab Coat	Standard laboratory coat to prevent skin contact.

Operational Plan: From Receipt to Disposal

A systematic workflow is critical for the safe handling of any chemical. The following diagram outlines the key steps for managing **lcmt-IN-5** within the laboratory.



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References

- 1. PFKFB4 interacts with ICMT and activates RAS/AKT signaling-dependent cell migration in melanoma - PMC [pmc.ncbi.nlm.nih.gov]
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